

# A Head-to-Head Comparison: Dodecahydroterphenyl vs. Santovac 5 in High-Vacuum Applications

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## Compound of Interest

Compound Name: *Dodecahydroterphenyl*

Cat. No.: *B1344602*

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For researchers, scientists, and drug development professionals operating in high-vacuum environments, the selection of an appropriate vacuum pump fluid is critical to achieving desired pressure levels and maintaining a clean, contaminant-free system. This guide provides a detailed comparison of two commonly discussed fluids: **dodecahydroterphenyl** (often referred to as hydrogenated terphenyl) and Santovac 5, a polyphenyl ether. While both are utilized in demanding temperature and pressure conditions, their performance characteristics in high-vacuum systems differ significantly.

This comparison delves into their chemical nature, key performance metrics under vacuum, and the standardized experimental protocols used to evaluate such fluids. The information presented is intended to guide users in selecting the optimal fluid for their specific high-vacuum application.

## Chemical Composition and Primary Applications

Santovac 5 is an isomeric mixture of five-ring polyphenyl ethers.<sup>[1]</sup> Its molecular structure is designed for very low volatility and exceptional thermal and chemical stability.<sup>[1]</sup> These properties make it a premier choice for diffusion pump fluids in applications demanding ultra-high vacuum (UHV) conditions, such as mass spectrometry, semiconductor manufacturing, and aerospace research.<sup>[2]</sup>

**Dodecahydroterphenyl**, on the other hand, is a partially hydrogenated terphenyl. It is part of a broader class of hydrogenated terphenyls, which are complex mixtures of isomers with varying degrees of hydrogenation.<sup>[3]</sup> These fluids are primarily engineered as high-temperature heat transfer fluids due to their excellent thermal stability.<sup>[3]</sup> While they possess low volatility compared to mineral oils, their application as a primary high-vacuum fluid is less common.

## Quantitative Performance Data

The suitability of a fluid for high-vacuum applications is primarily determined by its vapor pressure, thermal stability, and backstreaming characteristics. The following table summarizes the key quantitative data for Santovac 5 and a common formulation of hydrogenated terphenyl.

Property	Dodecahydroterphenyl (Partially Hydrogenated Terphenyl)	Santovac 5 (Polyphenyl Ether)
Vapor Pressure @ 25°C	$\sim 9.75 \times 10^{-2}$ Torr (13 Pa)	$4 \times 10^{-10}$ Torr
Ultimate Pressure Achievable	Not typically used for UHV applications	Down to $10^{-10}$ Torr range
Thermal Stability	High (Maximum operating temperature as a heat transfer fluid: $\sim 345^\circ\text{C}$ )	Very High (Thermally stable up to $465^\circ\text{C}$ )
Chemical Structure	Mixture of partially hydrogenated terphenyl isomers	Isomeric mixture of five-ring polyphenyl ethers
Primary Application	High-temperature heat transfer fluid	Ultra-high vacuum diffusion pump fluid

## Performance in High-Vacuum Environments

Vapor Pressure and Ultimate Vacuum:

The most critical differentiator between these two fluids for high-vacuum applications is their vapor pressure. Santovac 5 exhibits an exceptionally low vapor pressure of  $4 \times 10^{-10}$  Torr at room temperature.<sup>[1]</sup> This characteristic is fundamental to its ability to achieve ultra-high

vacuum levels, with systems using Santovac 5 capable of reaching pressures in the 10-10 Torr range.[\[2\]](#)

In contrast, the vapor pressure of partially hydrogenated terphenyl is significantly higher, in the range of 10-2 Torr at the same temperature. This inherently limits the ultimate vacuum that can be achieved in a system using this fluid.

#### Backstreaming:

Backstreaming, the migration of pump fluid molecules back into the vacuum chamber, is a major source of contamination. Fluids with lower vapor pressure, like Santovac 5, generally exhibit lower backstreaming tendencies.[\[2\]](#) This is crucial in sensitive applications such as surface science and semiconductor processing, where molecular contamination can compromise experimental results or device performance. While specific backstreaming data for **dodecahydroterphenyl** in a vacuum pump is not readily available, its higher vapor pressure suggests a greater propensity for backstreaming compared to Santovac 5.

#### Thermal Stability:

Both fluids demonstrate high thermal stability. Hydrogenated terphenyls are designed to operate at continuous high temperatures in heat transfer systems.[\[3\]](#) Santovac 5 is also renowned for its thermal robustness, resisting degradation at the high temperatures found within diffusion pumps.[\[1\]](#) However, for UHV applications, the stability of Santovac 5 at operating temperatures, coupled with its low vapor pressure, makes it the superior choice.

## Experimental Protocols

The evaluation of fluids for high-vacuum applications follows standardized experimental protocols to ensure accurate and reproducible data. Key performance parameters are measured using the following methodologies:

### 1. Vapor Pressure Measurement:

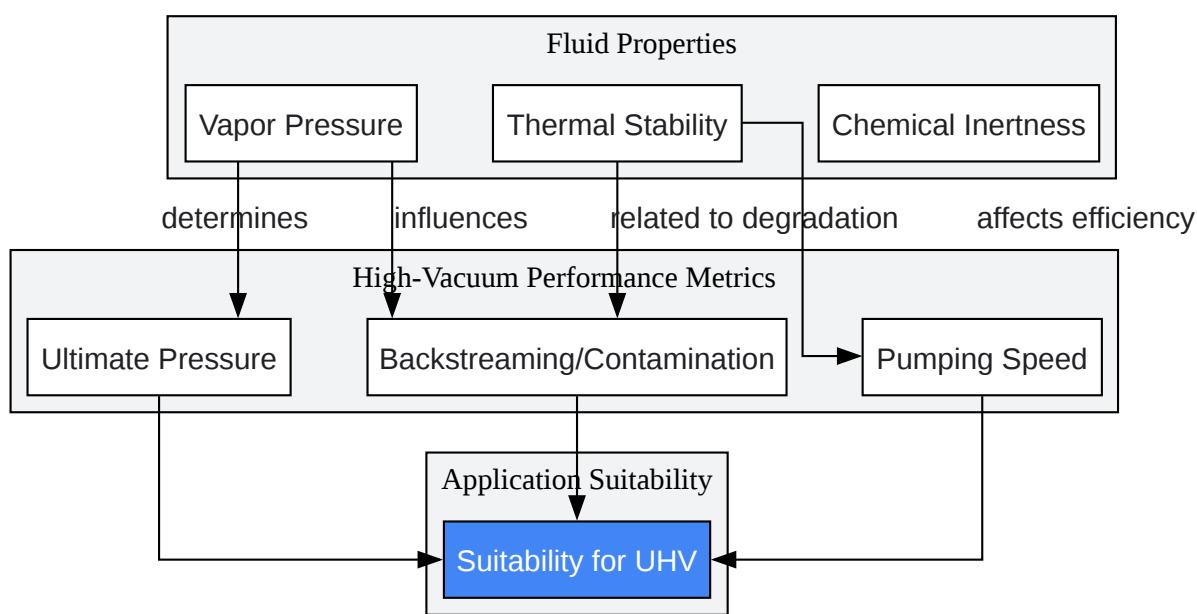
The vapor pressure of low-volatility fluids is typically measured using a Knudsen effusion method or a capacitance diaphragm gauge in a static or dynamic system. The experimental setup involves heating a sample of the fluid in a vacuum chamber and measuring the resulting pressure.

## 2. Ultimate Pressure and Pumping Speed Measurement (ISO 21360-1):

The performance of a vacuum pump using a specific fluid is determined according to international standards such as ISO 21360-1.[4][5][6] This standard outlines several methods for measuring key parameters:

- **Throughput Method:** A known, constant gas flow is introduced into the pump inlet, and the resulting pressure is measured. This allows for the calculation of the pumping speed (volume flow rate).[4]
- **Orifice Method:** This method is used for very low pressures (high and ultra-high vacuum) and involves measuring the pressure difference across a calibrated orifice separating two chambers.[4]
- **Pump-down Method:** The time taken to evacuate a known volume from a starting pressure to a target pressure is measured to determine the pumping speed.[4]

The ultimate pressure of the pump with the test fluid is the base pressure achieved after a prolonged pumping time with no gas inlet.



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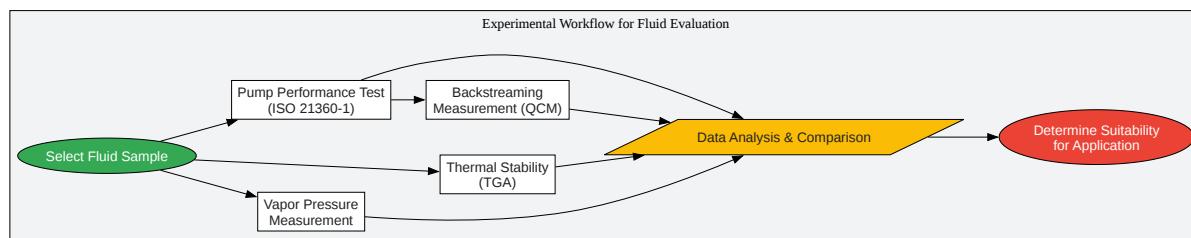
Logical relationship of key performance indicators for high-vacuum fluids.

### 3. Backstreaming Measurement:

Backstreaming can be quantified using a quartz crystal microbalance (QCM) placed in the vacuum chamber. The QCM's resonant frequency changes as molecules from the pump fluid condense on its surface, allowing for a precise measurement of the mass accumulation rate.

### 4. Thermal Stability Analysis:

Thermogravimetric analysis (TGA) is a common method to determine the thermal stability of a fluid. A sample is heated at a controlled rate in an inert atmosphere, and its mass is continuously monitored. The temperature at which significant mass loss occurs indicates the onset of thermal decomposition.

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Experimental workflow for evaluating high-vacuum pump fluids.

## Conclusion

For demanding high-vacuum applications where achieving the lowest possible pressures and maintaining a pristine environment are paramount, Santovac 5 is the demonstrably superior choice. Its five-ring polyphenyl ether chemistry results in an extremely low vapor pressure, which directly translates to the ability to achieve ultra-high vacuum and minimizes the risk of system contamination from backstreaming.

**Dodecahydroterphenyl** (partially hydrogenated terphenyl) is an excellent high-temperature heat transfer fluid with notable thermal stability. However, its significantly higher vapor pressure makes it unsuitable for applications requiring high or ultra-high vacuum. For researchers and professionals in drug development and other sensitive fields, the selection of a fluid like Santovac 5, which is specifically designed for UHV environments, is essential for reliable and accurate results.

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